

DL-Alanine beta-naphthylamide hydrochloride

CAS number and molecular formula

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Compound of Interest

Compound Name: *DL-Alanine beta-naphthylamide hydrochloride*

Cat. No.: B555589

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In-Depth Technical Guide: DL-Alanine β -Naphthylamide Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification and Properties

DL-Alanine β -naphthylamide hydrochloride is a synthetic compound widely utilized in biochemical and biomedical research. It serves as a chromogenic substrate for various aminopeptidases, enzymes that cleave amino acids from the N-terminus of proteins and peptides. Its utility spans from enzymatic assays and inhibitor screening to microbiological identification.

Chemical Identifiers and Molecular Formula:

Identifier	Value
CAS Number	74144-49-3
Molecular Formula	$C_{13}H_{14}N_2O \cdot HCl$ [1]
Synonyms	DL-Ala- β NA-HCl, 2-Amino-N-(2-naphthalenyl)propanamide hydrochloride

Physicochemical Properties:

Property	Value	Source
Molecular Weight	250.72 g/mol	[1] [2]
Appearance	White to off-white solid/powder	[3]
Melting Point	258-260 °C (decomposes)	[1]
Solubility	Ethanol: 50 mg/mL (clear to slightly hazy)	[1]
Storage Temperature	2-8°C	[1]

Applications in Research and Development

DL-Alanine β -naphthylamide hydrochloride is a versatile tool in several research areas:

- Biochemical Research: Primarily used in studies related to enzyme activity and inhibition, helping to elucidate metabolic pathways and drug mechanisms.[\[4\]](#)
- Pharmaceutical Development: It serves as a valuable intermediate in the synthesis of various pharmaceuticals, particularly in the development of analgesics and anti-inflammatory drugs.[\[4\]](#)
- Neuroscience Studies: The compound is applied in neuropharmacology to investigate its effects on neurotransmitter systems, aiding in the development of treatments for neurological disorders.[\[4\]](#)
- Microbiology: It is used in bacteriological assays to differentiate and identify bacterial species based on their aminopeptidase activity.

Experimental Protocols

Alanine Aminopeptidase (AAP) Activity Assay

This protocol describes a method for measuring the activity of alanine aminopeptidase using DL-Alanine β -naphthylamide hydrochloride as a substrate. The enzymatic reaction liberates β -naphthylamine, which is then detected colorimetrically.

Materials:

- DL-Alanine β -naphthylamide hydrochloride
- 100 mM Tris-HCl buffer (pH 7.8)
- Enzyme extract (e.g., from tissue homogenate)
- Fast Garnet GBC solution (1 mg/mL) in 1 M Sodium Acetate buffer (pH 4.2) with 10% Tween 20
- Spectrophotometer

Procedure:

- Prepare a reaction mixture containing 100 mM Tris-HCl buffer (pH 7.8) and a suitable dilution of the enzyme extract.
- Pre-incubate the mixture at 37°C for 5 minutes.
- Initiate the reaction by adding DL-Alanine β -naphthylamide hydrochloride to a final concentration of 0.4 mM.
- Incubate the reaction at 37°C for a defined period (e.g., 30 minutes).
- Terminate the reaction by adding 0.5 mL of the Fast Garnet GBC solution. This solution couples with the liberated β -naphthylamine to produce a colored product.
- Measure the absorbance of the resulting solution at 525 nm using a spectrophotometer.
- A control reaction without the enzyme should be run in parallel to account for any non-enzymatic hydrolysis of the substrate.

Bacterial Identification using the Leucine Aminopeptidase (LAP) Test

DL-Alanine β -naphthylamide hydrochloride can be used in a similar fashion to Leucine β -naphthylamide in tests to identify catalase-negative, gram-positive cocci. This protocol is

adapted from the LAP test methodology.

Materials:

- LAP test disks impregnated with Leucine-beta-naphthylamide (a structurally similar substrate)
- Cinnamaldehyde reagent
- Pure bacterial culture (18-24 hours old)
- Reagent-grade water
- Wooden applicator stick

Procedure:

- Slightly dampen the LAP disk with reagent-grade water.
- Using a wooden applicator stick, transfer several colonies of the pure bacterial culture onto a small area of the LAP disk.
- Incubate the disk at room temperature for 5 minutes.
- After incubation, add one drop of the cinnamaldehyde reagent to the disk.
- Observe for a color change within 3 minutes.

Interpretation of Results:

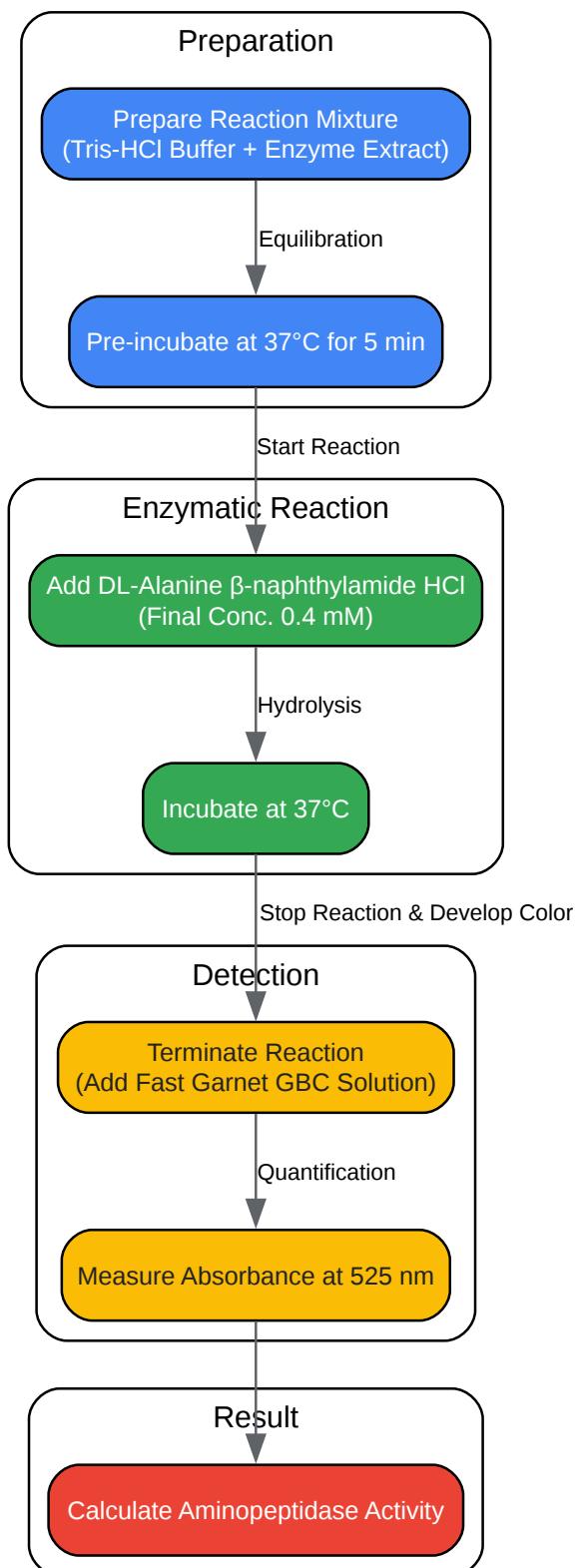
- Positive: A deep red to reddish-purple color develops, indicating the presence of leucine aminopeptidase activity.
- Negative: No color change or a slight yellow color develops.

Signaling Pathways

While DL-Alanine β -naphthylamide hydrochloride is a valuable tool for studying enzymes that may be involved in cellular signaling, there is currently no direct evidence in the scientific

literature to suggest that the compound itself is a signaling molecule or directly modulates specific signaling pathways. Its primary role is that of a substrate for aminopeptidases. These enzymes, in turn, can play a role in regulating signaling processes by cleaving and processing peptide hormones and other signaling molecules. For instance, aminopeptidases are involved in the renin-angiotensin system, which is crucial for blood pressure regulation. However, a specific, diagrammable signaling pathway directly involving DL-Alanine β -naphthylamide hydrochloride has not been described.

Visualizations

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Caption: Workflow for an aminopeptidase activity assay.

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